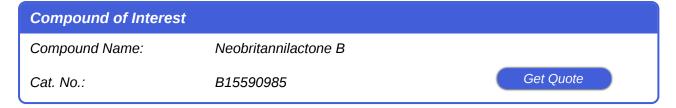


Neobritannilactone B: A Comprehensive Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Neobritannilactone B is a sesquiterpene lactone isolated from the flowers of Inula britannica, a plant with a history of use in traditional medicine.[1] As a member of the sesquiterpenoid class of natural products, it is of significant interest to the scientific community for its potential biological activities, including cytotoxic effects.[2] This technical guide provides an in-depth overview of the chemical properties, experimental protocols for isolation and analysis, and potential biological signaling pathways of **Neobritannilactone B**, serving as a crucial resource for its identification, characterization, and further development in therapeutic applications.

Chemical and Physical Properties

Neobritannilactone B is characterized by the following properties:



Property	Value	Reference
Molecular Formula	C15H22O5	[1]
Molecular Weight	248.322 g/mol	[3]
CAS Number	886990-00-7	[2]
Appearance	Not specified in available literature	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Synonym	4-hydroxy-6,10-dimethyl-3- methylidene-3a,4,5,8,9,11a- hexahydrocyclodeca[b]furan-2- one	[3]

Spectroscopic Data

The structural elucidation of **Neobritannilactone B** was accomplished through extensive spectroscopic analysis.[1] The following tables summarize the key spectroscopic data.

Table 1: ¹H NMR Spectroscopic Data for **Neobritannilactone B** (CDCl₃)[1]



Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
1	4.95	d	9.6
2	2.15	m	
3	1.80	m	_
3	1.65	m	_
4	2.05	m	_
5	3.98	d	9.6
6	4.25	t	9.0
7	2.85	m	
9	1.95	m	_
9	1.75	m	_
10	1.50	S	_
11	2.55	m	
13	1.20	d	7.0
14	1.15	d	7.0
15	1.05	d	7.0

Table 2: ¹³C NMR Spectroscopic Data for **Neobritannilactone B** (CDCl₃)[1]



Position	Chemical Shift (δ) ppm
1	88.1
2	Not Reported
3	Not Reported
4	Not Reported
5	88.1
6	78.9
7	50.2
8	177.2
9	30.1
10	40.3
11	41.2
12	170.5
13	12.5
14	20.8
15	15.7

Table 3: Mass Spectrometry Data for **Neobritannilactone B**[1]

Technique	Ionization Mode	Observed m/z	Molecular Formula
HR-ESI-MS	Positive	[M+Na]+	C15H22O5Na

Experimental Protocols Isolation of Neobritannilactone B[1]

• Extraction: The air-dried flowers of Inula britannica were extracted with methanol (MeOH).



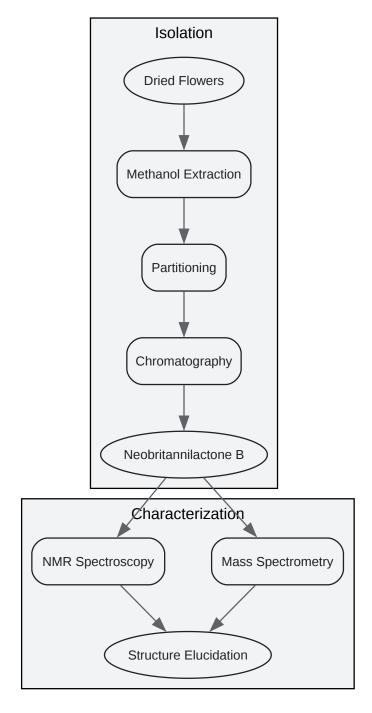
- Partitioning: The resulting extract was partitioned between ethyl acetate (EtOAc) and water.
- Chromatographic Separation: The EtOAc-soluble fraction was subjected to a series of chromatographic separations to yield Neobritannilactone B.

Spectroscopic Analysis[1]

- NMR Spectroscopy: ¹H and ¹³C NMR spectra were acquired on a Bruker Avance 500 MHz spectrometer. Samples were dissolved in deuterated chloroform (CDCl₃). Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as the internal standard.
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS)
 was performed on a Waters SYNAPT G2-Si mass spectrometer to determine the elemental
 composition of the compound.



Isolation and Characterization Workflow for Neobritannilactone B



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Caption: Workflow for the isolation and structural elucidation of **Neobritannilactone B**.



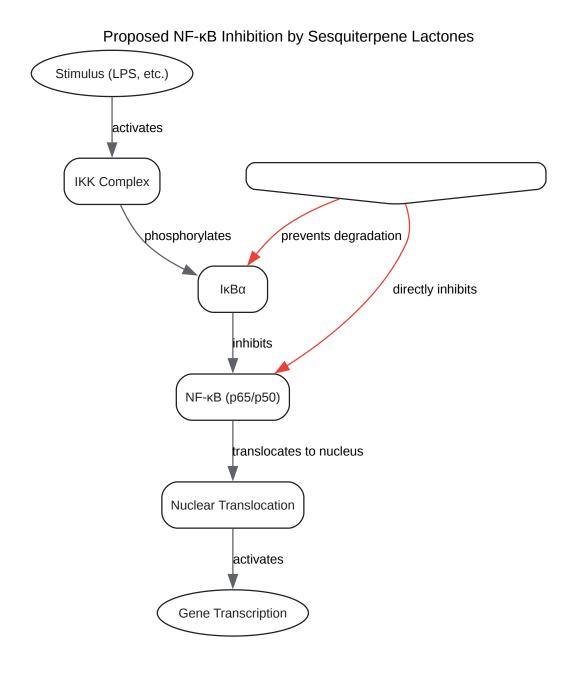
Biological Activity and Potential Signaling Pathways

Neobritannilactone B has been reported to exhibit cytotoxic activity.[2] While the specific signaling pathways modulated by **Neobritannilactone B** have not been fully elucidated, studies on structurally similar sesquiterpene lactones from Inula britannica, such as 1-O-acetylbritannilactone (ABL), 1,6-O,O-diacetylbritannilactone (OODABL), and ergolide, provide insights into its potential mechanisms of action. These compounds are known to exert anti-inflammatory and anti-cancer effects through the modulation of key signaling cascades, including the NF-κB and MAPK pathways.

Inhibition of the NF-kB Signaling Pathway

A prominent mechanism of action for sesquiterpene lactones from Inula is the inhibition of the NF-κB signaling pathway. For instance, ergolide has been shown to suppress NF-κB activation by preventing the degradation of its inhibitory protein, IκBα, and by directly modifying the p65 subunit of NF-κB, thereby inhibiting its nuclear translocation and DNA binding. This leads to the downregulation of pro-inflammatory and proliferative genes.





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Caption: Proposed mechanism of NF-kB inhibition by **Neobritannilactone B**.

Modulation of the ROS/Akt/NF-κB Pathway

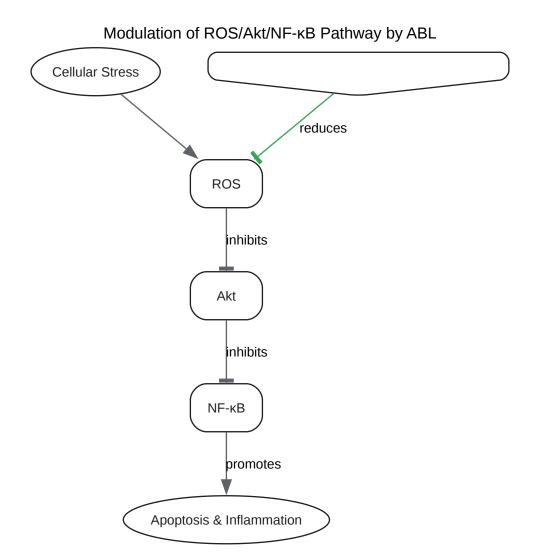






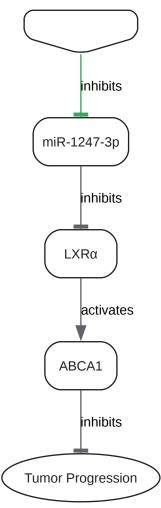
1-O-acetylbritannilactone (ABL) has been demonstrated to ameliorate alcohol-induced hepatotoxicity by regulating the ROS/Akt/NF-κB signaling pathway.[4][5][6] ABL reduces reactive oxygen species (ROS) levels, which in turn modulates the Akt signaling pathway, ultimately leading to the inhibition of NF-κB and a reduction in apoptosis and inflammation.











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